

# Technical Guide: 6-(2-Ethoxyphenyl)-6-oxohexanoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-(2-Ethoxyphenyl)-6-oxohexanoic acid

Cat. No.: B1325746

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**, a molecule of interest within the broader class of aryl-oxohexanoic acids. While specific experimental data for this compound is limited in publicly available literature, this document consolidates the known information, including its Chemical Abstracts Service (CAS) number and data for its closely related ethyl ester. Furthermore, a detailed experimental protocol for its synthesis via hydrolysis is provided, alongside a discussion of the potential biological activities of this class of compounds. This guide serves as a foundational resource for researchers initiating studies on **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**.

## Chemical Identity and Properties

Identifying the precise chemical entity is fundamental for any research endeavor. The definitive identifier for **6-(2-Ethoxyphenyl)-6-oxohexanoic acid** is its CAS number.

- Compound Name: **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**
- CAS Number: 898791-61-2

While specific experimental data for **6-(2-Ethoxyphenyl)-6-oxohexanoic acid** is not widely available, data for its ethyl ester, ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate, provides valuable insights into its physicochemical properties.

Table 1: Physicochemical Data

Property	Value	Compound	Source
CAS Number	898791-61-2	6-(2-Ethoxyphenyl)-6-oxohexanoic acid	
Molecular Weight	250.29 g/mol	6-(2-Ethoxyphenyl)-6-oxohexanoic acid	
CAS Number	898757-42-1	Ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C16H22O4	Ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate	<a href="#">[3]</a>
Molecular Weight	278.35 g/mol	Ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	96-97%	Ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate	<a href="#">[1]</a> <a href="#">[4]</a>
IUPAC Name	ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate	Ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate	<a href="#">[1]</a> <a href="#">[4]</a>
SMILES	<chem>CCOC1=CC=CC=C1C(=O)CCCCC(=O)OC</chem>	Ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate	<a href="#">[3]</a>
InChI Key	DMQGZAIXPYDLPN-UHFFFAOYSA-N	Ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate	<a href="#">[1]</a> <a href="#">[3]</a>

## Synthesis of 6-(2-Ethoxyphenyl)-6-oxohexanoic acid

The synthesis of **6-(2-Ethoxyphenyl)-6-oxohexanoic acid** can be readily achieved by the hydrolysis of its corresponding ethyl ester, ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate. Both acidic and basic hydrolysis methods are effective for this transformation. Basic hydrolysis, also known as saponification, is often preferred as it is generally an irreversible reaction, which can lead to higher yields.<sup>[5][6]</sup>

### Experimental Protocol: Basic Hydrolysis of Ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate

This protocol provides a general method for the saponification of an ethyl ester to a carboxylic acid.<sup>[6][7][8][9]</sup>

Materials:

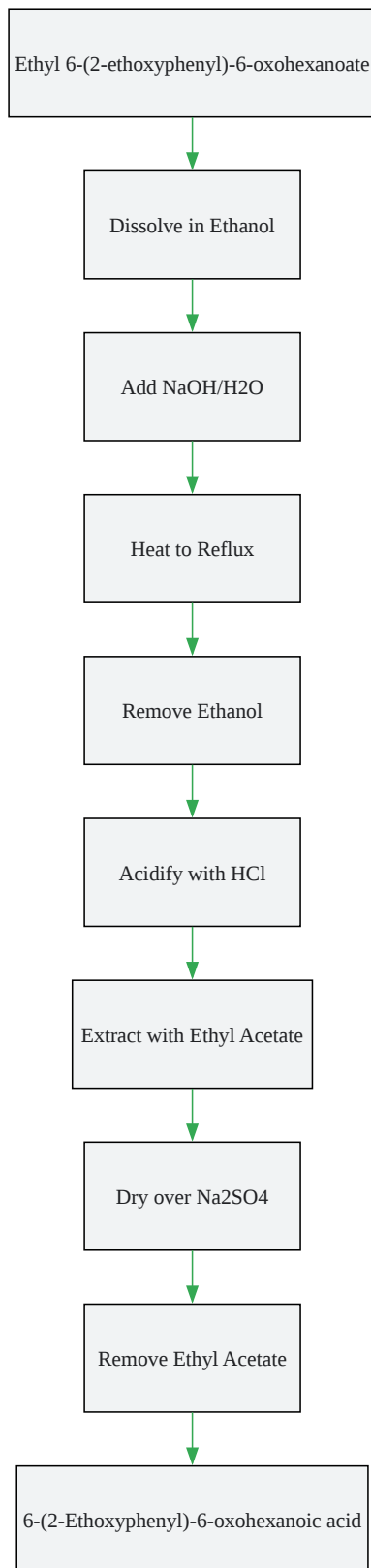
- Ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Ethanol (EtOH) or a mixture of Tetrahydrofuran (THF) and water
- Hydrochloric acid (HCl), ~2M aqueous solution
- Distilled water
- Organic solvent for extraction (e.g., ethyl acetate, dichloromethane)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar

- Separatory funnel
- pH paper or pH meter
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate in ethanol. For every 1 equivalent of the ester, use approximately 4-5 volumes of ethanol.
- **Addition of Base:** To this solution, add a 1.5 to 2.0 molar excess of sodium hydroxide, either as a solid or as a concentrated aqueous solution.
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.
- **Cooling and Solvent Removal:** Once the reaction is complete, allow the mixture to cool to room temperature. Remove the ethanol using a rotary evaporator.
- **Acidification:** To the remaining aqueous solution, add 2M HCl dropwise with stirring until the pH of the solution is acidic (pH ~2). This will protonate the carboxylate salt to form the free carboxylic acid, which may precipitate out of solution.
- **Extraction:** Extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate) three times. Combine the organic layers.
- **Washing:** Wash the combined organic layers with brine (saturated NaCl solution) to remove any remaining water-soluble impurities.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the organic solvent using a rotary evaporator to yield the crude **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**.
- **Purification:** The crude product can be further purified by recrystallization or column chromatography if necessary.

## Synthesis Workflow



[Click to download full resolution via product page](#)

Figure 1. Synthetic workflow for the hydrolysis of ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate.

## Potential Biological Activity

While no specific biological activity has been reported for **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**, the broader class of 6-aryl-4-oxohexanoic acids has been investigated for their potential as anti-inflammatory agents.[10][11][12][13] Some compounds within this class have shown activity in in-vivo models of inflammation, such as the carrageenan-induced rat paw edema test.[10][11][12][13] The proposed mechanism for some of these compounds involves their metabolism to active acetic acid derivatives.[12] It has also been noted that some arylalkanoic acid prodrugs exhibit anti-inflammatory effects.[14]

Given its structural similarity to these compounds, it is plausible that **6-(2-Ethoxyphenyl)-6-oxohexanoic acid** could be a candidate for investigation in anti-inflammatory drug discovery programs. However, it is important to emphasize that this is speculative and requires experimental validation.

Due to the lack of specific biological data for **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**, no signaling pathway diagrams can be provided at this time.

## Conclusion

This technical guide has synthesized the currently available information on **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**. While a CAS number has been identified, a significant gap in the literature exists regarding its experimental properties and biological functions. The provided synthesis protocol offers a reliable method for researchers to obtain this compound for further study. The potential for anti-inflammatory activity, based on related structures, suggests a promising avenue for future research. This document serves as a starting point for scientific inquiry into the properties and applications of **6-(2-Ethoxyphenyl)-6-oxohexanoic acid**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ethyl 6-(2-ethoxyphenyl)-6-oxohexanoate | 898757-42-1 [sigmaaldrich.com]
- 2. ETHYL 6-(2-ETHOXYPHENYL)-6-OXOHEXANOATE CAS#: 898757-42-1 [amp.chemicalbook.com]
- 3. bocsci.com [bocsci.com]
- 4. labshake.com [labshake.com]
- 5. chemguide.co.uk [chemguide.co.uk]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. Ester to Acid - Common Conditions [commonorganicchemistry.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Ch20: Hydrolysis of Esters [chem.ucalgary.ca]
- 10. 6-aryl-4-oxohexanoic acids: synthesis, effects on eicosanoid biosynthesis, and anti-inflammatory in vivo-activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. benthamdirect.com [benthamdirect.com]
- 12. 6-Aryl-4-Oxohexanoic Acids: Synthesis, Effects on Eicosanoid Bios...: Ingenta Connect [ingentaconnect.com]
- 13. researchgate.net [researchgate.net]
- 14. Dissecting CYP1A2 Activation by Arylalkanoic Acid Prodrugs toward the Development of Anti-Inflammatory Agents - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 6-(2-Ethoxyphenyl)-6-oxohexanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1325746#6-2-ethoxyphenyl-6-oxohexanoic-acid-cas-number]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)